

2-Nitropropane: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: 2-Nitropropane

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This in-depth technical guide provides a detailed overview of the core chemical and physical properties of **2-Nitropropane** (2-NP). The information is presented in a structured format to facilitate easy access and comparison for research, development, and safety applications.

Chemical and Physical Properties

The fundamental properties of **2-Nitropropane** are summarized in the tables below, offering a clear and concise reference for its key characteristics.

General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₇ NO ₂	[1][2][3]
Molecular Weight	89.09 g/mol	[4][5][6]
Appearance	Colorless, oily liquid with a mild, fruity odor.	[1][4][7]
CAS Number	79-46-9	[2][5][6]
Density	0.992 g/mL at 25 °C	[2][6][8]
Boiling Point	120.2 °C	
Melting Point	-91.3 °C	[9]
Vapor Pressure	13 mmHg at 20 °C	[5][8][9]
Vapor Density	~3 (air = 1)	[2][8]
Solubility in Water	1.7 g/100 mL at 20 °C	[2][6][10]
Refractive Index	1.394 at 20 °C	[6][8][9]
Viscosity	0.721 cP at 25 °C	[4]
Surface Tension	30.0 dyn/cm	[11]
Heat of Vaporization	9.88 kcal/mol at 25 °C	[4]

Safety and Hazard Properties

Property	Value	Source(s)
Flash Point	24 °C (closed cup)	[1][8][12]
Autoignition Temperature	428 °C	[1][4]
Explosive Limits	2.6 - 11.0 % by volume in air	[1][5][9]
UN Number	2608	[12]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **2-Nitropropane**, based on internationally recognized standards.

Determination of Melting Point (OECD Guideline 102)

The melting point of **2-Nitropropane** can be determined using the capillary tube method as described in OECD Guideline 102.

- **Sample Preparation:** A small amount of purified **2-Nitropropane** is introduced into a capillary tube, which is then sealed at one end.
- **Apparatus:** The capillary tube containing the sample is placed in a suitable heating apparatus, such as a liquid bath or a metal block, equipped with a calibrated thermometer.
- **Procedure:** The apparatus is heated at a slow, controlled rate. The temperatures at which the first signs of melting are observed and at which the substance becomes completely liquid are recorded. The melting range is reported as the final value.
- **Observation:** For a pure substance like **2-Nitropropane**, a sharp melting point is expected.

Determination of Boiling Point

The boiling point of **2-Nitropropane** can be determined using a distillation method or a capillary method.

- **Apparatus Setup:** A small quantity of **2-Nitropropane** is placed in a distillation flask or a small test tube. A thermometer is positioned so that its bulb is just above the surface of the liquid. For the capillary method, a sealed-end capillary tube is inverted into the liquid.
- **Heating:** The sample is heated gently.
- **Observation (Distillation Method):** The temperature is recorded when the liquid boils and a steady stream of vapor condenses on the thermometer bulb.
- **Observation (Capillary Method):** The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube is noted. The heat source is then removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

Determination of Density (OECD Guideline 109)

The density of liquid **2-Nitropropane** can be determined using a pycnometer, hydrometer, or an oscillating densitometer as outlined in OECD Guideline 109.

- Pycnometer Method:
 - A clean, dry pycnometer of known volume is weighed.
 - It is then filled with **2-Nitropropane** and weighed again at a controlled temperature (e.g., 25 °C).
 - The density is calculated by dividing the mass of the **2-Nitropropane** by the volume of the pycnometer.
- Hydrometer Method:
 - A hydrometer is gently lowered into a graduated cylinder containing **2-Nitropropane**.
 - The density is read directly from the calibrated scale on the hydrometer stem at the point where the liquid surface meets it.

Determination of Water Solubility (OECD Guideline 105)

The flask method, described in OECD Guideline 105, is suitable for determining the water solubility of **2-Nitropropane**.

- Procedure: An excess amount of **2-Nitropropane** is added to a known volume of distilled water in a flask.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- Separation and Analysis: The solution is allowed to stand to separate any undissolved **2-Nitropropane**. A sample of the aqueous phase is then carefully removed and its **2-Nitropropane** concentration is determined by a suitable analytical method, such as gas chromatography.

Determination of Vapor Pressure

Standard test methods such as ASTM E1190 can be adapted to determine the vapor pressure of **2-Nitropropane**. These methods typically involve measuring the pressure exerted by the vapor in equilibrium with the liquid at a specific temperature in a closed container.

Determination of Refractive Index

The refractive index of **2-Nitropropane** can be measured using a standard refractometer, following a procedure similar to ASTM D1218 for hydrocarbon liquids.

- **Calibration:** The refractometer is calibrated using a standard of known refractive index.
- **Sample Application:** A few drops of **2-Nitropropane** are placed on the prism of the refractometer.
- **Measurement:** The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece. The refractive index is then read from the instrument's scale at a controlled temperature.

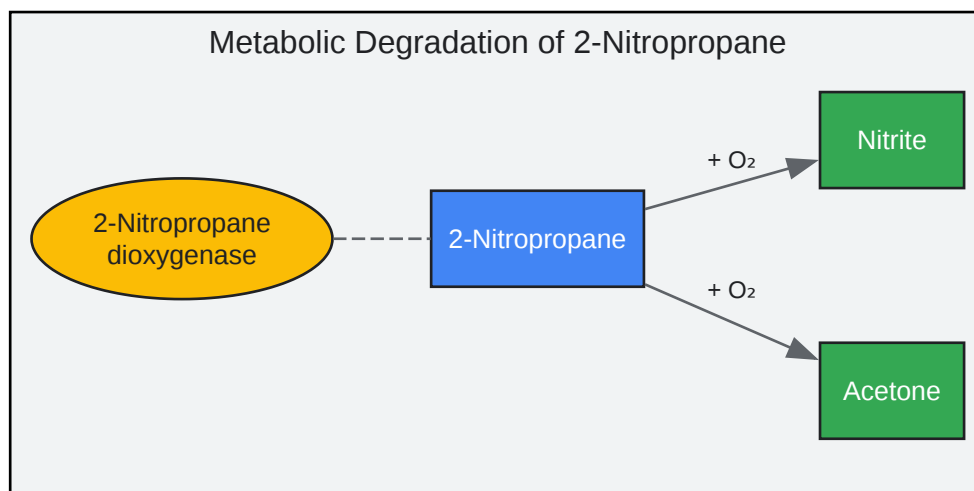
Determination of Viscosity (OECD Guideline 114)

The viscosity of **2-Nitropropane** can be determined using a capillary viscometer as described in OECD Guideline 114.

- **Procedure:** A known volume of **2-Nitropropane** is introduced into the viscometer, which is then placed in a constant-temperature bath.
- **Measurement:** The time taken for the liquid to flow between two marked points on the capillary is measured.
- **Calculation:** The kinematic viscosity is calculated from this time and the viscometer constant. The dynamic viscosity is then obtained by multiplying the kinematic viscosity by the density of **2-Nitropropane** at the same temperature.

Metabolic Pathway of 2-Nitropropane

2-Nitropropane can be metabolized in biological systems. One key pathway involves its enzymatic degradation.



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Caption: Enzymatic degradation of **2-Nitropropane** to Acetone and Nitrite.

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